

An In-Depth Technical Guide to Benzyl 4-Hydroxybutanoate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Benzyl 4-hydroxybutanoate, a versatile organic compound with applications in various scientific fields. This document details its chemical identity, physicochemical properties, synthesis methodologies, and known biological activities, presenting the information in a structured and accessible format for research and development purposes.

Chemical Identity and Properties

Benzyl 4-hydroxybutanoate is an ester of 4-hydroxybutanoic acid and benzyl alcohol. Its chemical structure combines a flexible aliphatic chain with a rigid aromatic group, contributing to its unique properties and reactivity.

Table 1: Chemical Identifiers and Computed Physicochemical Properties



| Identifier/Property | Value | Source |
|---------------------------------|---|--------|
| IUPAC Name | benzyl 4-hydroxybutanoate | [1] |
| CAS Number | 91970-62-6 | [1][2] |
| Molecular Formula | C11H14O3 | [1][2] |
| Molecular Weight | 194.23 g/mol | [1][2] |
| Canonical SMILES | C1=CC=C(C=C1)COC(=O)CC | [2] |
| InChI Key | CRXCATWWXVJNJF- UHFFFAOYSA-N | [2] |
| Synonyms | 4-Hydroxy-butanoic Acid Phenylmethyl Ester, 3- (Benzyloxycarbonyl)-1- propanol, Benzyl 4- hydroxybutyrate | [2] |
| XLogP3 (Computed) | 1.6 | [1] |
| Hydrogen Bond Donor Count | 1 | [1] |
| Hydrogen Bond Acceptor Count | 3 | [1] |
| Rotatable Bond Count | 6 | [1] |
| Exact Mass (Computed) | 194.094294304 Da | [1] |
| Topological Polar Surface Area | 46.5 Ų | [1] |

Note: The physicochemical properties listed are computationally derived and may vary from experimentally determined values.

Synthesis of Benzyl 4-Hydroxybutanoate

The primary method for synthesizing Benzyl 4-hydroxybutanoate is through Fischer esterification. This acid-catalyzed reaction involves the condensation of 4-hydroxybutanoic acid (or its lactone form, y-butyrolactone) with benzyl alcohol.[2]



Experimental Protocol: Fischer Esterification

The following is a generalized experimental protocol for the synthesis of Benzyl 4-hydroxybutanoate via Fischer esterification, adapted from standard procedures.[3][4]

Materials:

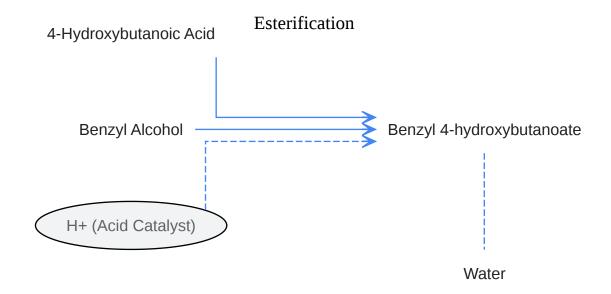
- 4-hydroxybutanoic acid (or y-butyrolactone)
- Benzyl alcohol (in excess, can also act as a solvent)
- Concentrated sulfuric acid (H₂SO₄) or p-toluenesulfonic acid (catalyst)
- Anhydrous sodium sulfate (Na₂SO₄) or magnesium sulfate (MgSO₄) (drying agent)
- Saturated sodium bicarbonate solution (NaHCO₃)
- Saturated sodium chloride solution (brine)
- Organic solvent (e.g., diethyl ether or ethyl acetate)
- Dean-Stark apparatus (optional, for water removal)
- Standard reflux and extraction glassware

Procedure:

- In a round-bottom flask, combine 4-hydroxybutanoic acid and a 3 to 5-fold molar excess of benzyl alcohol.
- Slowly add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the molar amount of the limiting reagent).
- Equip the flask with a reflux condenser (and a Dean-Stark trap if using a non-polar solvent to azeotropically remove water) and heat the mixture to reflux.
- Maintain the reflux for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).



- Once the reaction is complete, allow the mixture to cool to room temperature.
- Dilute the reaction mixture with an organic solvent like ethyl acetate and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be further purified by vacuum distillation or column chromatography to yield pure Benzyl 4-hydroxybutanoate.



Click to download full resolution via product page

Caption: Fischer esterification of 4-hydroxybutanoic acid and benzyl alcohol.

Biological Activity and Potential Applications

Benzyl 4-hydroxybutanoate is a compound of interest in pharmaceutical research and development due to its structural similarity to biologically active molecules.[2] Its potential applications stem from its chemical reactivity and its metabolic products.



Potential Antioxidant Activity

Some studies suggest that Benzyl 4-hydroxybutanoate may possess antioxidant properties.[2] This activity can be assessed using standard in vitro assays such as the DPPH (2,2-diphenyl-1-picrylhydrazyl) radical scavenging assay.

Experimental Protocol: DPPH Radical Scavenging Assay

This protocol is a standard method for evaluating the antioxidant capacity of a compound.[5][6]

Materials:

- Benzyl 4-hydroxybutanoate
- DPPH (2,2-diphenyl-1-picrylhydrazyl)
- Methanol or ethanol
- UV-Vis spectrophotometer

Procedure:

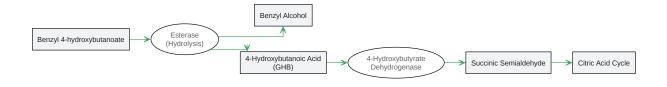
- Prepare a stock solution of DPPH in methanol (e.g., 0.1 mM).
- Prepare a series of dilutions of Benzyl 4-hydroxybutanoate in methanol.
- In a cuvette or a 96-well plate, mix a defined volume of the DPPH solution with each dilution of the test compound.
- Incubate the mixture in the dark at room temperature for a specified period (e.g., 30 minutes).
- Measure the absorbance of the solution at the characteristic wavelength of DPPH (typically around 517 nm).
- A decrease in absorbance indicates radical scavenging activity.
- Calculate the percentage of DPPH radical scavenging for each concentration and determine the IC₅₀ value (the concentration of the compound that scavenges 50% of the DPPH



radicals).

Metabolic Pathway

Upon administration, it is anticipated that Benzyl 4-hydroxybutanoate would undergo hydrolysis by esterase enzymes to yield benzyl alcohol and 4-hydroxybutanoic acid (GHB). 4-hydroxybutanoic acid is a known neuromodulator and can be further metabolized by 4-hydroxybutyrate dehydrogenase into succinic semialdehyde, which then enters the citric acid cycle.[2]



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Benzyl 4-hydroxybutanoate | C11H14O3 | CID 14443958 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buy Benzyl 4-hydroxybutanoate | 91970-62-6 [smolecule.com]
- 3. Fischer Esterification-Typical Procedures operachem [operachem.com]
- 4. cerritos.edu [cerritos.edu]
- 5. Structure-antiradical activity relationships of 25 natural antioxidant phenolic compounds from different classes PMC [pmc.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]







 To cite this document: BenchChem. [An In-Depth Technical Guide to Benzyl 4-Hydroxybutanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15250733#4-hydroxybenzylbutyrate-cas-number-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com